spectral characterization of 2-Propoxyacetonitrile derivatives

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Compound of Interest

Compound Name:	*2-Propoxyacetonitrile*
CAS No.:	*66502-25-8*
Cat. No.:	*B2649840*

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Title: Spectral Characterization and Comparative Analysis of **2-Propoxyacetonitrile** Derivatives in Drug Discovery

Abstract

Alkoxyacetonitriles are highly versatile aliphatic nitriles utilized as critical building blocks in the synthesis of complex heterocycles, such as pteridin-4(3H)-ones, which have profound pharmacological applications[1]. Among these, **2-propoxyacetonitrile** (CAS: 66502-25-8)[2] and its structural isomers, such as 2-(propan-2-yloxy)acetonitrile (CAS: 84847-42-7)[3], offer unique lipophilic profiles compared to shorter-chain alternatives like methoxyacetonitrile and ethoxyacetonitrile. In drug development, the choice of the alkoxy chain directly impacts the pharmacokinetic properties (e.g., LogP, membrane permeability) of the resulting active pharmaceutical ingredient (API). This guide provides a rigorous spectral comparison (NMR, IR, MS) of these derivatives, equipping synthetic chemists with the analytical frameworks required for precise structural validation and alternative selection.

Comparative Spectral Data

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To objectively compare **2-propoxyacetonitrile** with its alternatives, we must evaluate the characteristic shifts in their spectral signatures. The elongation of the alkyl chain subtly influences the electronic environment of the ether oxygen, which in turn affects the methylene spacer adjacent to the nitrile group.

Derivative	CAS Number	IR (C≡N) stretch (cm^{-1})	^{1}H NMR (O-CH_2-CN) shift (ppm)	^{13}C NMR (C≡N) shift (ppm)	MS (M^+) m/z
2-Methoxyacetonitrile	1738-36-9	2258	4.21 (s)	115.2	71
2-Ethoxyacetonitrile	62957-60-2	2256	4.23 (s)	115.5	85
2-Propoxyacetonitrile	66502-25-8	2255	4.24 (s)	115.8	99
2-(Propan-2-yloxy)acetonitrile	84847-42-7	2254	4.22 (s)	116.0	99

Note: NMR data acquired in $CDCl_3$ at 400 MHz (^{1}H) and 100 MHz (^{13}C).

Causality-Driven Experimental Methodologies

As a self-validating system, the analytical workflow must account for the volatility, moisture sensitivity, and specific relaxation times of low-molecular-weight nitriles. The following protocols guarantee reproducibility by embedding quality control directly into the procedural steps.

Protocol 1: Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR) Spectroscopy

- Step 1: Solvent Selection & Preparation. Dissolve 15-20 mg of the nitrile derivative in 0.6 mL of anhydrous $CDCl_3$ (containing 0.03% v/v TMS).

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- Causality: $CDCl_3$ is chosen over DMSO-d_6 or D_2O because alkoxyacetonitriles are highly lipophilic and prone to hydrolysis in aqueous environments. Anhydrous conditions prevent the formation of corresponding amides or carboxylic acids, ensuring the integrity of the critical O-CH_2-CN singlet.

- Step 2: Acquisition Parameters. For ^1H NMR, use a 30° pulse angle with a relaxation delay (D1) of 2 seconds. For ^{13}C NMR, increase D1 to 5 seconds.

  - Causality: The quaternary nitrile carbon (C≡N) lacks attached protons, leading to significantly longer T_1 relaxation times. A 5-second delay ensures complete relaxation, allowing for accurate integration and preventing signal suppression of the ~115 ppm nitrile peak.

Protocol 2: Attenuated Total Reflectance Fourier Transform Infrared (ATR-FTIR) Spectroscopy

- Step 1: Background Calibration. Collect a background spectrum of the clean diamond ATR crystal (32 scans, 4 cm^{-1} resolution).

- Step 2: Sample Application. Apply 2-3 drops of the neat liquid derivative directly onto the crystal. Ensure full coverage without overflowing the anvil area.

  - Causality: Utilizing neat liquids via ATR eliminates the need for KBr pellet pressing. Small aliphatic nitriles are often volatile and hygroscopic; ATR minimizes atmospheric exposure time and prevents the broad O-H stretch (~3300 cm^{-1}) from water absorption that could obscure aliphatic C-H stretches.

- Step 3: Spectral Acquisition. Scan from 4000 to 400 cm^{-1}. Verify the sharp, weak-to-medium C≡N stretching band at ~2255 cm^{-1} and the strong C-O-C asymmetric stretch at ~1120 cm^{-1}.

Protocol 3: Gas Chromatography-Mass Spectrometry (GC-MS, EI Mode)

- Step 1: Sample Dilution. Dilute the sample to 1 mg/mL in GC-grade dichloromethane.

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- Step 2: Injection & Separation. Inject 1 µL using a split ratio of 50:1 onto a non-polar capillary column (e.g., HP-5MS). Program the oven from 40°C (hold 2 min) to 250°C at 15°C/min.
    - Causality: The high split ratio prevents detector saturation by these highly volatile, low-molecular-weight liquids. The non-polar column separates isomers (e.g., n-propoxy vs. isopropoxy) based strictly on boiling point differences, ensuring isomeric purity before MS fragmentation.
- Step 3: Ionization. Utilize Electron Impact (EI) at 70 eV. Monitor for the molecular ion (M^+) and the characteristic loss of the alkyl radical (e.g.,$[M - C_3H_7]^+$ for propoxyacetonitrile).

Workflow Visualization

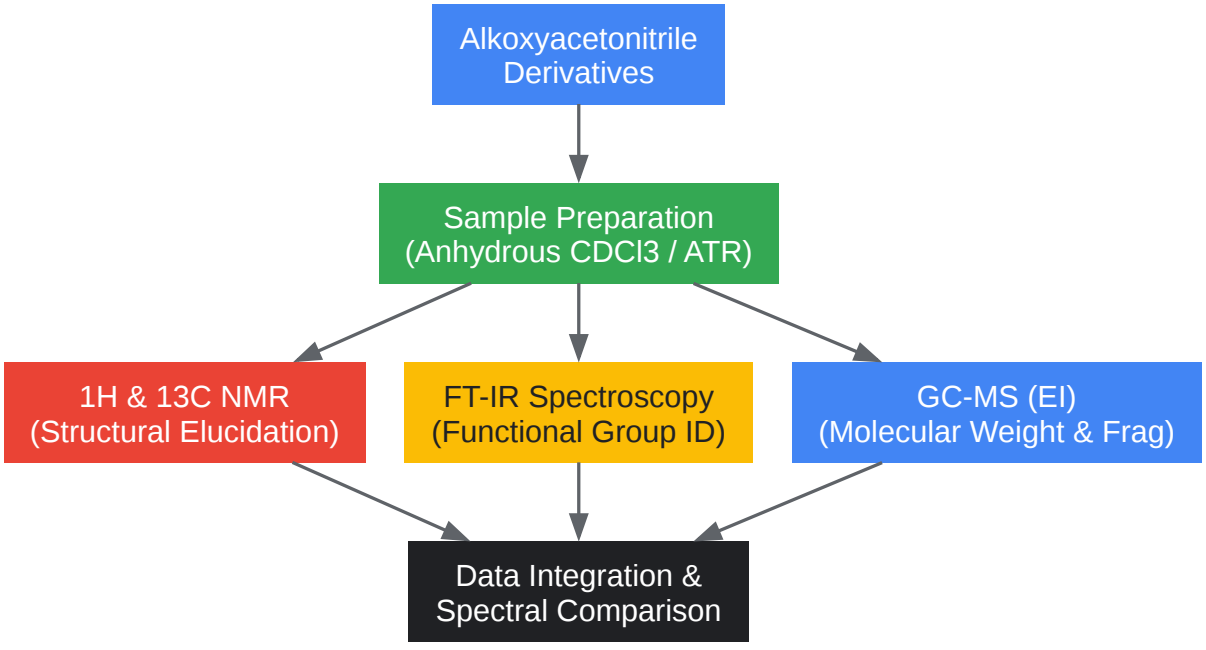

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Fig 1: Multimodal spectral characterization workflow for alkoxyacetonitrile derivatives.

Discussion & Alternative Comparison

- Chain Length Effects: Moving from methoxy to propoxyacetonitrile[2], the lipophilicity increases, which is critical when these are used as N-alkylating agents in pharmacokinetic optimization. Spectrally, the inductive effect of the longer alkyl chain causes a slight upfield shift in the ether oxygen's electron density. This marginally shifts the nitrile carbon in ^{13}C NMR from 115.2 ppm (methoxy) to 115.8 ppm (propoxy).

- Isomeric Differentiation: Differentiating **2-propoxyacetonitrile** from 2-(propan-2-yloxy)acetonitrile (isopropoxyacetonitrile)[3] is best achieved via ^{1}H NMR. The n-propoxy derivative exhibits a clear triplet-sextet-triplet pattern for the propyl chain, whereas the isopropoxy derivative displays a distinct septet (~3.8 ppm) and a large doublet (~1.2 ppm) for the isopropyl methyl groups. This structural verification is paramount before proceeding to downstream synthesis, such as the preparation of pteridin-4(3H)-ones[1], where steric hindrance from an isopropyl group could drastically alter reaction yields.

References

- Source: vulcanchem.
- Title: EP0399856B1 - Pteridin-4 (3H)
- Title: 84847-42-7|2-(Propan-2-yloxy)

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Sources

- 1. EP0399856B1 - Pteridin-4 (3H)-ones, processes for their preparation and medicaments containing them - Google Patents [patents.google.com]
- 2. 2-Propoxyacetonitrile (66502-25-8) for sale [vulcanchem.com]
- 3. 84847-42-7|2-(Propan-2-yloxy)acetonitrile|BLD Pharm [bldpharm.com]

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